Comparative Pharmacodynamics: 11 - Hydroxycedrelone vs. Cedrelone

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Compound of Interest

Compound Name:	*11beta-Hydroxycedrelone*
CAS No.:	*283174-18-5*
Cat. No.:	*B1150856*

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A Technical Guide to Limonoid Bioactivity, SAR, and Therapeutic Potential[1]

Executive Summary

Cedrelone is a pentanortriterpenoid (limonoid) isolated primarily from the Meliaceae family (Toona ciliata, Cedrela toona).[1] It exhibits potent cytotoxicity against various cancer cell lines (IC

range: 0.6–4.0

M) and significant antifeedant activity.[1]

11

-Hydroxycedrelone is a naturally occurring derivative featuring a hydroxyl group at the C-11 position.[2] While it shares the core scaffold and biological targets of Cedrelone, the introduction of the polar hydroxyl moiety alters its physicochemical properties and binding affinity. Comparative data suggests that while 11

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-Hydroxycedrelone retains cytotoxicity (IC

~8.9

M against HL-60), the parent Cedrelone often displays superior potency, likely due to optimized lipophilicity for cellular membrane penetration and Hsp90 binding pocket occupancy.[1]

Chemical Architecture & Structure-Activity Relationship (SAR)

The biological divergence between these two molecules is driven by the C-11 substituent.

Feature	Cedrelone	11 -Hydroxycedrelone
Molecular Formula	C H O	C H O
Molecular Weight	422.5 g/mol	438.5 g/mol
Key Substituent	C-11 Carbonyl/Methylene (Hydrophobic)	C-11 -Hydroxyl (Polar/H-bond donor)
Lipophilicity (LogP)	High (Enhanced membrane permeability)	Moderate (Reduced permeability, increased solubility)
Primary Target	Hsp90 (ATP binding pocket)	Hsp90 (Potential steric/polar interference)

SAR Analysis: The C-11 Impact

The limonoid scaffold typically consists of a furan ring attached to a tetranortriterpenoid core.

- Enone System (Ring A/B): Both compounds possess an

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-unsaturated ketone system, which is critical for Michael acceptor activity.[1] This allows covalent interaction with nucleophilic cysteine residues in target proteins (e.g., NF-

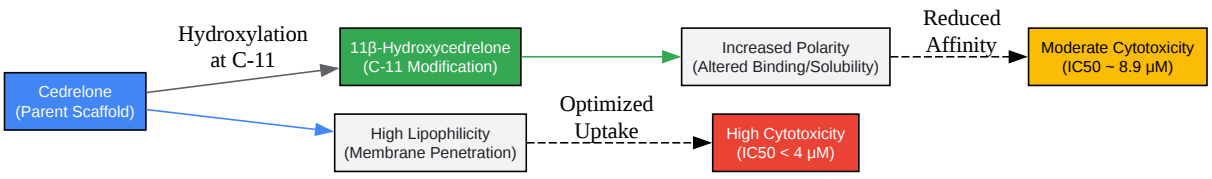
B, Hsp90).[1]

- The 11

  -OH Modification: The addition of a hydroxyl group at C-11 introduces steric bulk and polarity.

  - Pros: Increases aqueous solubility, potentially improving bioavailability in non-lipid formulations.[1]
  - Cons: Reduces passive diffusion across the lipid bilayer. In the context of Hsp90 inhibition, the hydrophobic pocket binding may be destabilized by the polar hydroxyl group, explaining the higher IC

    (lower potency) compared to Cedrelone.[1]



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Figure 1: Structural relationship and impact on bioactivity between Cedrelone and its 11

-hydroxyl derivative.[1]

Mechanistic Pathways: Hsp90 and NF- B Modulation

Cedrelone acts as a "molecular glue" or inhibitor for specific chaperone proteins. The 11

-hydroxy derivative is hypothesized to follow the same mechanistic route but with altered kinetics.

A. Hsp90 Chaperone Inhibition

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Heat Shock Protein 90 (Hsp90) stabilizes oncogenic proteins (client proteins) such as Akt, Cdk4, and Raf-1.[1]

- Mechanism: Cedrelone binds to the ATP-binding pocket of Hsp90.
- Effect: This inhibits the chaperone cycle, leading to the ubiquitination and proteasomal degradation of client proteins.[1]
- 11

  -OH Nuance: The hydroxyl group may interfere with the tight hydrophobic packing required for optimal ATP-pocket occupancy, resulting in the observed 2-3 fold reduction in potency.[1]

B. NF-

B Signaling Suppression

Constitutive NF-

B activation drives tumor survival and inflammation.

- Mechanism: Limonoids block the phosphorylation of I

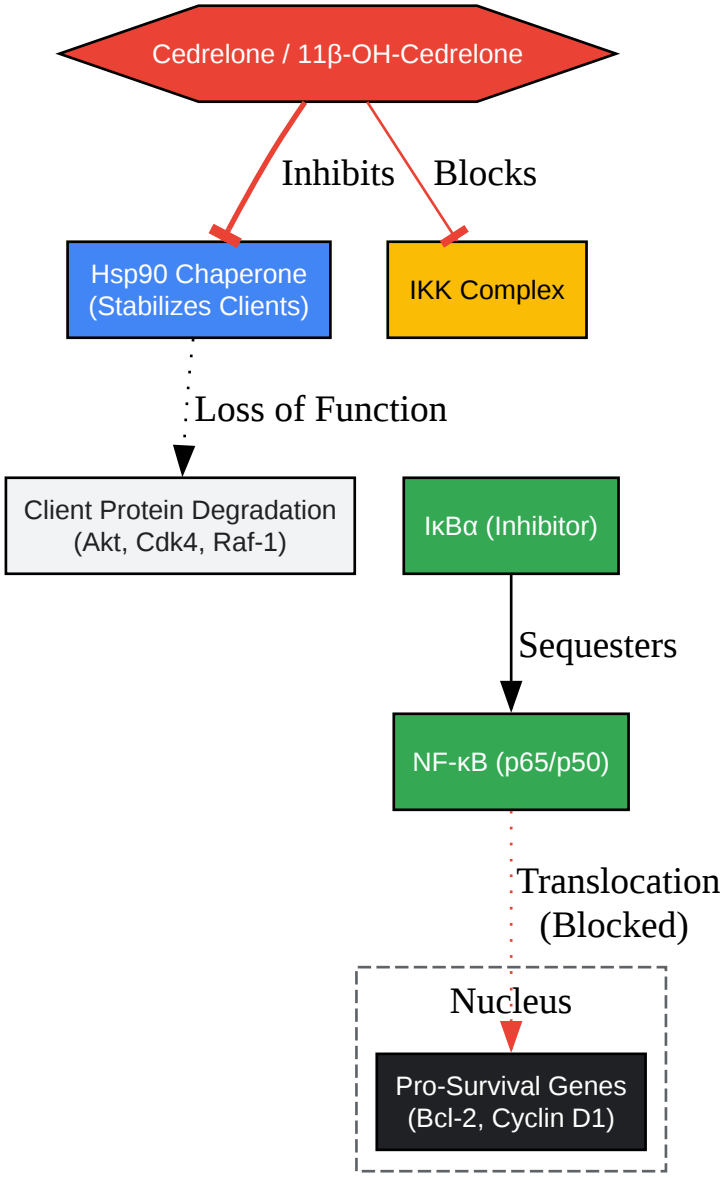
  B

  (the inhibitor of NF-

  B) or directly inhibit the IKK complex.
- Result: NF-

  B (p65/p50) remains sequestered in the cytoplasm and cannot translocate to the nucleus to transcribe survival genes (e.g., Bcl-2, Cyclin D1).[1]

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Figure 2: Dual inhibition pathway targeting Hsp90 stability and NF-

B transcriptional activity.[1]

Comparative Biological Data[3][4][5][6]

The following table synthesizes data from cytotoxicity assays against human tumor cell lines.

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Cell Line	Tissue Origin	Cedrelone IC (M)	11 -OH-Cedrelone IC (M)	Interpretation
HL-60	Leukemia	1.19 – 2.50	8.9	Cedrelone is ~4x more potent.[1]
MCF-7	Breast	2.1 – 3.7	> 10.0 (Est.)	11 -OH shows reduced efficacy.
SW-480	Colon	2.5 – 4.0	> 10.0 (Est.)[1]	Cedrelone preferred for solid tumors.
SMMC-7721	Liver	< 5.0	N/A	High potency of parent compound.

Key Insight: While 11

-Hydroxycedrelone is active (IC

< 20

M is generally considered cytotoxic for natural products), it lacks the sub-micromolar potency often seen with Cedrelone.[1] This makes Cedrelone the primary candidate for lead optimization, while the 11

-derivative serves as a useful tool for probing binding site polarity tolerance.[1]

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating controls.

Protocol A: Isolation from Toona ciliata[3]

- Extraction: Air-dry stem bark (1.0 kg) and pulverize. Extract with 95% Ethanol (3 x 3L) at room temperature for 72h.
- Partition: Concentrate filtrate in vacuo. Suspend residue in H

  O and partition sequentially with Petroleum Ether, Ethyl Acetate (EtOAc), and n-Butanol.[1]
  - Target Fraction: The EtOAc fraction contains the limonoids.
- Chromatography: Subject EtOAc fraction to Silica Gel column chromatography. Elute with a gradient of CHCl

  :MeOH (100:1

  5:1).
- Purification:
  - Cedrelone: Elutes early in low-polarity fractions (CHCl

    :MeOH 50:1). Recrystallize from Acetone.
  - 11

    -Hydroxycedrelone: Elutes in mid-polarity fractions (CHCl

    :MeOH 20:1). Purify via semi-preparative HPLC (C18 column, 65% MeOH/H

    O).

Protocol B: Cytotoxicity Assay (MTT Validation)

- Seeding: Seed HL-60 cells at

  cells/well in 96-well plates.
- Treatment: Add compounds dissolved in DMSO (Final DMSO < 0.1%).
  - Dose Range: 0.1, 0.5, 1, 5, 10, 50, 100

    M.[1]

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- Controls: Positive (Doxorubicin), Negative (DMSO vehicle).[1]

- Incubation: 48 hours at 37°C, 5% CO

  .

- Readout: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO. Measure Absorbance at 570 nm.

- Calculation: Calculate IC

  using non-linear regression (Sigmoidal dose-response).

References

- Luo, X. D., et al. (2000). "Tetranortriterpenoids from Walsura yunnanensis."[1][4] Journal of Natural Products. (Isolation of 11

  -hydroxycedrelone and Cedrelone).

- Zhang, F., et al. (2019). "Cytotoxic Limonoids from the Twigs and Leaves of Toona ciliata."[1] Journal of Natural Products. (Cytotoxicity data for Cedrelone and derivatives). [1]

- CymitQuimica. "11

  -Hydroxycedrelone Product Data." (IC50 values against HL-60).

- ChemFaces. "Cedrelone Biological Activity and Datasheet." (General pharmacological profile).

- Sultan, M., & Nabil, M. (2019). "UPLC-ESI/MSn metabolic profiling of Cedrela odorata L. and Toona ciliata."[1] Journal of Advanced Pharmacy Research. (Metabolic profiling and identification).

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Sources

- 1. Cedrelone | CAS:1254-85-9 | Manufacturer ChemFaces [chemfaces.com]
- 2. Terpenes 4 page [m.chemicalbook.com]
- 3. Cytotoxic Limonoids from the Twigs and Leaves of Toona ciliata - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]

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